

Essential Safety and Logistical Information for Handling N-Boc-PEG23-bromide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Boc-PEG23-bromide

Cat. No.: B8106548

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This document provides essential guidance on the personal protective equipment (PPE), operational procedures, and disposal plans for **N-Boc-PEG23-bromide**.

Summary of Safety and Logistical Data

The following table summarizes the key quantitative and qualitative data for the safe handling and storage of **N-Boc-PEG23-bromide**.

Parameter	Specification	Source
Chemical Name	N-Boc-PEG23-bromide	BroadPharm[1], MedchemExpress[2]
CAS Number	2252157-01-8	BroadPharm[1]
Molecular Formula	C53H106BrNO25	BroadPharm[1]
Molecular Weight	1237.3	BroadPharm[1]
Storage Condition	-20°C	BroadPharm
Shipping Condition	Ambient Temperature	BroadPharm
Solubility	Dichloromethane (DCM)	BroadPharm
Purity	>95%	BroadPharm

Personal Protective Equipment (PPE)

When handling **N-Boc-PEG23-bromide**, appropriate personal protective equipment must be worn at all times to minimize exposure and ensure personal safety. The selection of PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

Gloves:

- Wear chemically resistant gloves. Neoprene, nitrile, or fluorinated rubber gloves are recommended for handling bromine-containing compounds.
- Disposable nitrile gloves can provide short-term protection.
- Always inspect gloves for any signs of degradation or perforation before use.

Eye and Face Protection:

- Tight-fitting safety goggles are mandatory to protect against splashes.
- A face shield should be worn in addition to goggles when there is a significant risk of splashing or when handling larger quantities.

Protective Clothing:

- A lab coat must be worn and fully buttoned.
- Wear long pants and closed-toe shoes to ensure no skin is exposed.

Respiratory Protection:

- Work with **N-Boc-PEG23-bromide** should be conducted in a certified chemical fume hood with adequate exhaust ventilation to avoid inhalation of any potential vapors or aerosols.

Experimental Protocols: Safe Handling and Disposal

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.

- Store the container in a cool, dry, and well-ventilated area at the recommended temperature of -20°C.
- Keep the container tightly closed.

Handling and Use:

- All handling of **N-Boc-PEG23-bromide** must be performed inside a properly functioning chemical fume hood.
- Before use, allow the container to equilibrate to room temperature to prevent moisture condensation.
- Weigh out the desired amount of the compound using appropriate tools and containers.
- If dissolving the compound, use dichloromethane (DCM) as indicated by the solubility information.
- After use, ensure the container is securely sealed.

Spill Management:

- In case of a small spill, absorb the material with an inert dry absorbent such as sand or vermiculite.
- Collect the absorbed material into a sealable, compatible waste container.
- For large spills, evacuate the area and contact the appropriate environmental health and safety (EHS) department.

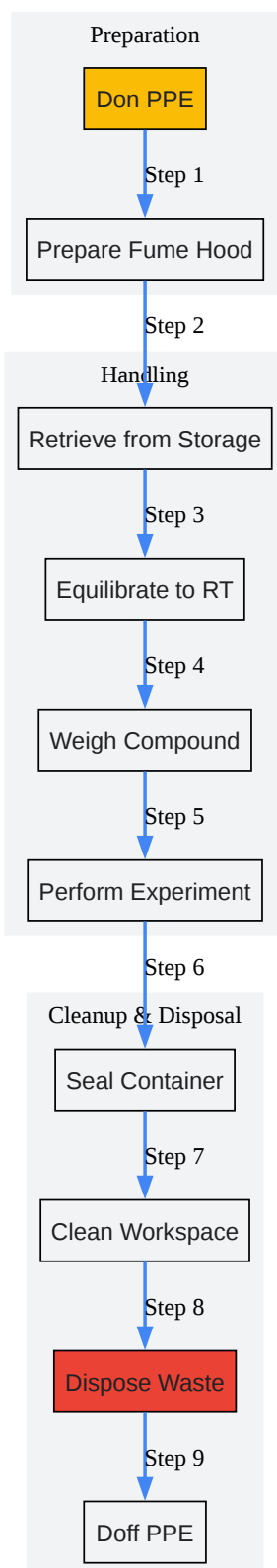
Waste Disposal:

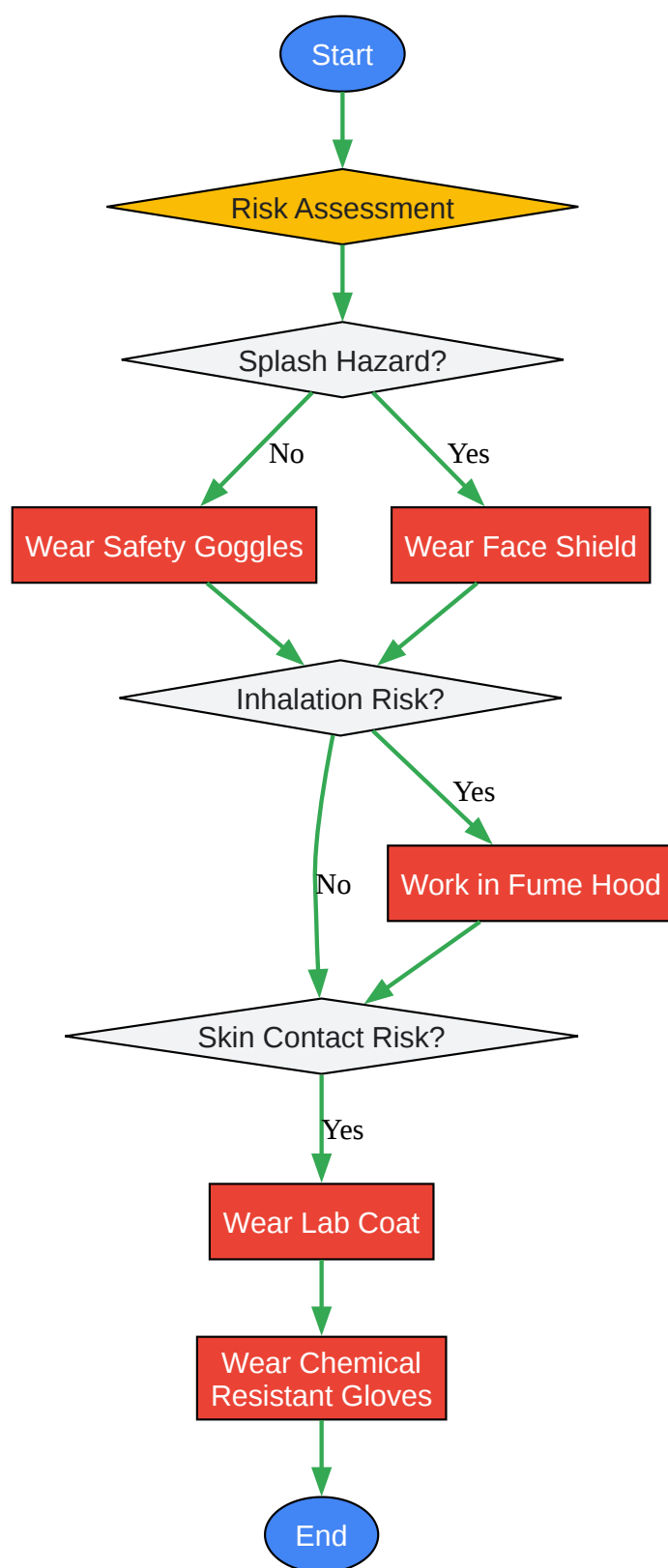
- All waste containing **N-Boc-PEG23-bromide**, including empty containers and contaminated materials, must be treated as hazardous waste.
- Collect waste in a clearly labeled, sealable, and airtight container.

- Store the waste container in a designated, well-ventilated area away from incompatible materials.
- Dispose of the hazardous waste through your institution's certified chemical waste disposal program.

Visualizations

Experimental Workflow for Handling N-Boc-PEG23-bromide





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-Boc-PEG23-bromide, 2252157-01-8 | BroadPharm [broadpharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling N-Boc-PEG23-bromide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8106548#personal-protective-equipment-for-handling-n-boc-peg23-bromide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com